

Technical Support Center: Thermoelectric Modules

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Compound of Interest

Compound Name: G43-C3-TEG

Cat. No.: B12388539

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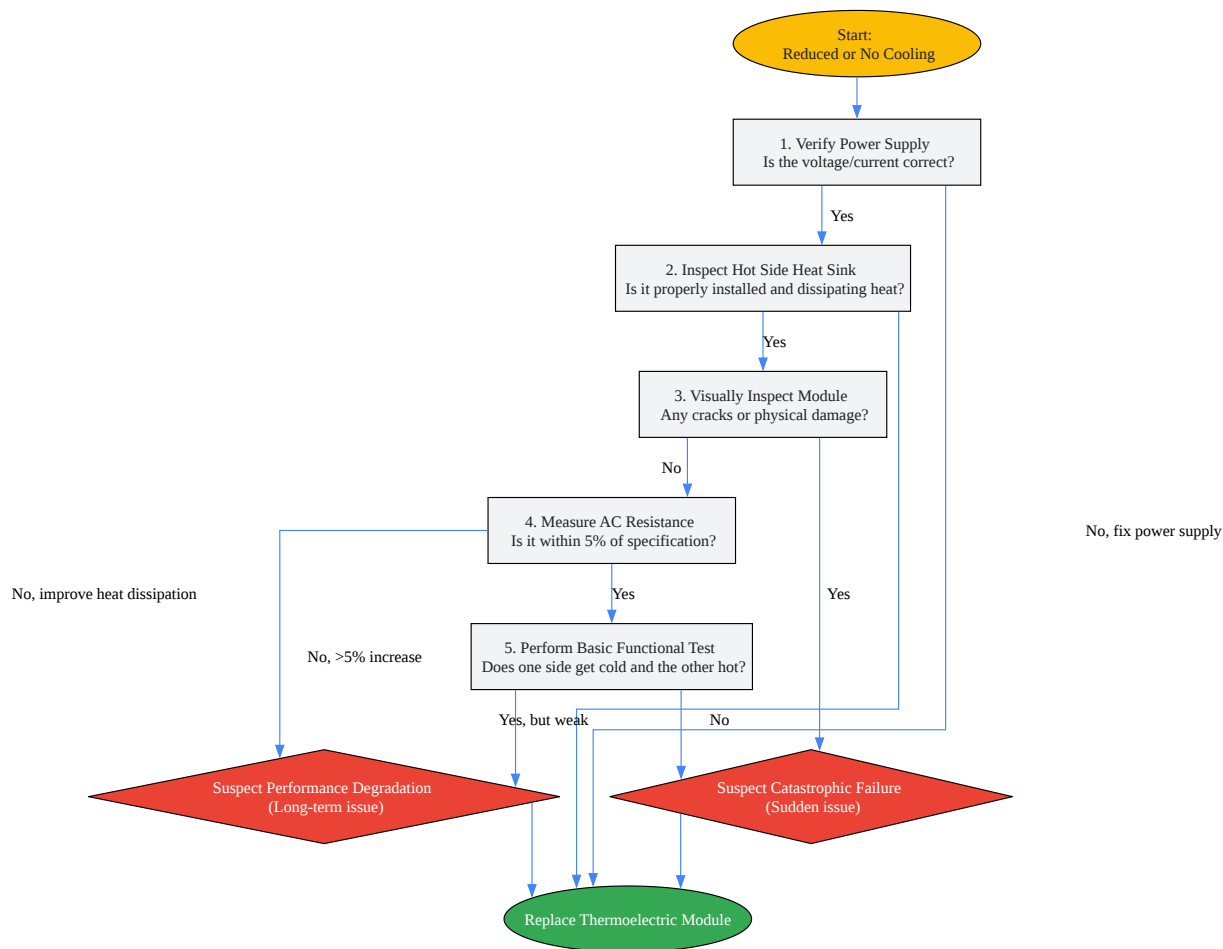
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in diagnosing and resolving common issues with thermoelectric modules (TEMs) during their experiments.

Troubleshooting Guides

This section offers a step-by-step approach to diagnosing and addressing common failure modes in thermoelectric modules.

Issue: Reduced or No Cooling Performance

If your thermoelectric module is not achieving the expected temperature differential (ΔT) or is not cooling at all, follow this troubleshooting workflow.



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Troubleshooting workflow for a malfunctioning thermoelectric module.

Issue: Module Overheating

Overheating is a common issue that can lead to permanent damage to the thermoelectric module.

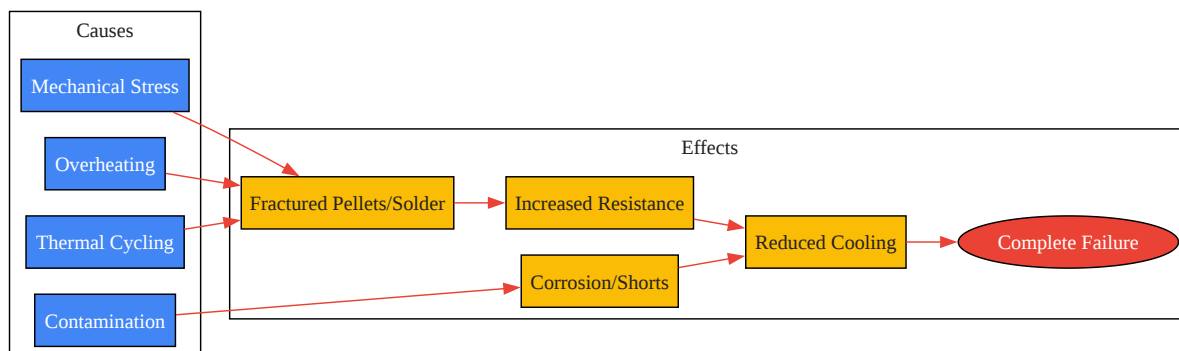
- **Check Heat Sink:** Ensure the heat sink on the hot side is adequately sized and making good thermal contact with the module. Inadequate heat dissipation is a primary cause of overheating.[1][2][3]
- **Verify Thermal Interface Material (TIM):** Check the thermal paste or pad between the module and the heat sink. It may have degraded or been improperly applied.[1]
- **Ambient Temperature:** Ensure the ambient temperature is within the operating specifications of the module and heat sink.
- **Power Supply:** Verify that the input voltage and current do not exceed the module's specifications. Excessive power will generate more heat than the module is designed to handle.[2]

Frequently Asked Questions (FAQs)

Q1: What are the most common reasons for a thermoelectric module to fail?

A1: The most common failure mechanism is the mechanical fracturing of the semiconductor pellets or the associated solder joints. This can be caused by:

- **Mechanical Stress:** Applying excessive shear, tension, or uneven compressive forces during mounting.
- **Thermal Cycling:** Repeated heating and cooling can cause stress due to the mismatch in the coefficient of thermal expansion (CTE) between the module's different materials.
- **Overheating:** Inadequate heat dissipation from the hot side can lead to thermal runaway and damage.
- **Contamination:** Moisture and other contaminants can cause corrosion and electrical shorts.



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